

Biosynthesis pathway of hydroxylated and methylated chalcones

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Compound of Interest

2,2',4-Trihydroxy-5'methylchalcone

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Core Biosynthesis Pathway

Chalcones are the biogenetic precursors to the vast class of flavonoid compounds and are synthesized in plants through the phenylpropanoid pathway.[1][2] The formation of the basic chalcone scaffold and its subsequent modification through hydroxylation and methylation involves a series of enzymatic steps.

The biosynthesis begins with the condensation of one molecule of a CoA-ester, typically p-coumaroyl-CoA, with three molecules of malonyl-CoA.[3][4] This reaction is catalyzed by Chalcone Synthase (CHS), a type III polyketide synthase, which performs a series of decarboxylation, condensation, and cyclization reactions to form the characteristic C6-C3-C6 structure of chalcones, with naringenin chalcone (4,2',4',6'-tetrahydroxychalcone) being a primary product.[3][5][6]

Following its synthesis, the chalcone can undergo several modifications:

- Isomerization: Chalcone Isomerase (CHI) catalyzes the stereospecific intramolecular cyclization of the chalcone into a flavanone (e.g., naringenin).[7][8][9] This is a key branching point in flavonoid biosynthesis, leading to the production of flavanones, flavonols, and anthocyanins.[10][11]
- Hydroxylation: Hydroxyl groups can be added to the A or B rings of the chalcone structure.
 This process is often catalyzed by cytochrome P450-dependent monooxygenases. For







instance, microbial systems have been shown to employ cytochrome P450 enzymes for chalcone hydroxylation.[12]

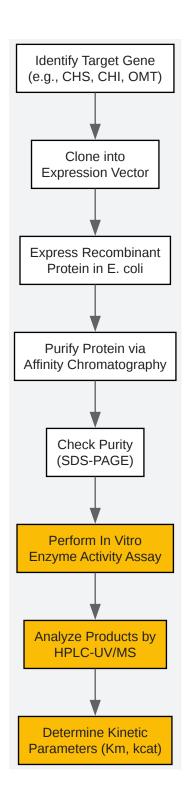
• Methylation: The hydroxyl groups of chalcones can be methylated in a reaction catalyzed by S-adenosyl-L-methionine (SAM)-dependent O-methyltransferases (OMTs).[13][14] A well-characterized example is Chalcone O-methyltransferase (ChOMT), which transfers a methyl group from SAM to a hydroxyl group on the chalcone, such as in the methylation of isoliquiritigenin (4,2',4'-trihydroxychalcone).[13][15]

These modifications are crucial as they significantly alter the chemical properties and biological activities of the resulting compounds.

Pathway Visualization









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